

Technical Guide: Physical Properties of Tetrakis(decyl)ammonium Bromide

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Compound of Interest

Compound Name: Tetrakis(decyl)ammonium bromide

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This technical guide provides a comprehensive overview of the core physical properties of **Tetrakis(decyl)ammonium bromide** ($C_{40}H_{84}BrN$), a quaternary ammonium compound. This document details its physicochemical characteristics, presents methodologies for their determination, and offers visual representations of experimental workflows.

Core Physical and Chemical Properties

Tetrakis(decyl)ammonium bromide is a cationic surfactant utilized as a phase transfer catalyst and, in some contexts, for its antimicrobial properties.^{[1][2]} It is effective in both aqueous and organic solvents, facilitating the transfer of reactants between different phases in organic synthesis.^[1] Its applications extend to the synthesis of nanoparticles, where it acts as a phase transfer agent for metal salts.^{[3][4]}

Data Summary

The quantitative physical properties of **Tetrakis(decyl)ammonium bromide** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₄₀ H ₈₄ BrN	[1][5]
Molecular Weight	659.0 g/mol	[5][6]
Melting Point	86 - 90 °C	[1][7][8]
Appearance	White to light brown/beige powder	[1][8]
Solubility	Soluble in ethanol (0.1 g/mL)	[7][9]
Purity	≥ 99% (Assay by titration)	[1][10]
CAS Number	14937-42-9	[1][6]

Note: A specific Critical Micelle Concentration (CMC) for **Tetrakis(decyl)ammonium bromide** is not readily available in public literature. However, detailed experimental protocols for its determination are provided in the following section.

Experimental Protocols

Precise characterization of **Tetrakis(decyl)ammonium bromide** requires standardized experimental protocols. The methodologies for determining key physical properties, particularly the Critical Micelle Concentration (CMC), are detailed below.

Determination of Critical Micelle Concentration (CMC)

The CMC is a fundamental characteristic of a surfactant, representing the concentration at which surfactant molecules begin to self-assemble into micelles.[11] For ionic surfactants like **Tetrakis(decyl)ammonium bromide**, conductivity and surface tension measurements are two of the most common and reliable methods for determining the CMC.

1. Surface Tension Method

This method is based on the principle that as the concentration of a surfactant increases, it populates the air-water interface, thereby reducing the surface tension of the solution. Once the interface is saturated, surfactant monomers begin to form micelles in the bulk solution, and the

surface tension remains relatively constant with further increases in concentration.^[11] The CMC is identified as the concentration at which this change occurs.

- Apparatus: Tensiometer (using methods like the Wilhelmy plate or Du Noüy ring), precision balance, volumetric flasks, magnetic stirrer.
- Procedure:
 - Prepare a stock solution of **Tetrakis(decyl)ammonium bromide** in deionized water of a known high concentration.
 - Create a series of dilutions from the stock solution to cover a wide concentration range, ensuring the predicted CMC value is bracketed.^[11]
 - Measure the surface tension of each solution using a tensiometer, ensuring temperature is kept constant.
 - Plot the measured surface tension (γ) against the logarithm of the surfactant concentration ($\log C$).^[11]
 - The resulting graph will show two linear regions: one where surface tension decreases with increasing concentration and a plateau region where it is relatively constant.
 - The CMC is determined from the intersection point of the two extrapolated linear portions of the curve.^[11]

2. Conductivity Method

This method is highly suitable for ionic surfactants. The principle relies on the change in the molar conductivity of the solution as micelles are formed. Below the CMC, the conductivity increases linearly with concentration as more charge-carrying monomers are added. Above the CMC, the rate of conductivity increase slows down because the newly formed micelles are less mobile and are less efficient charge carriers than the individual ions.

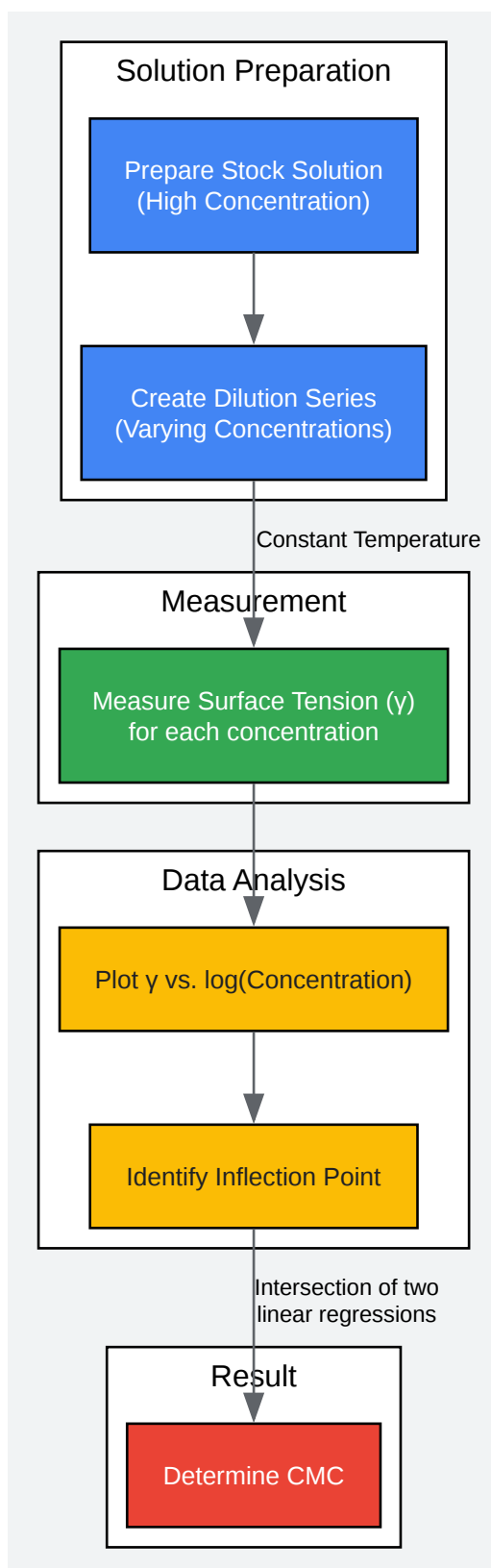
- Apparatus: Conductometer, conductivity cell, constant temperature water bath, magnetic stirrer, volumetric flasks.

- Procedure:
 - Prepare a series of aqueous solutions of **Tetrakis(decyl)ammonium bromide** with varying concentrations.
 - Calibrate the conductometer with standard solutions.
 - Immerse the conductivity cell in each solution, ensuring the temperature is maintained at a constant value (e.g., 25°C) using a water bath.
 - Record the specific conductivity for each concentration.
 - Plot the specific conductivity (κ) versus the surfactant concentration.
 - The plot will exhibit a distinct break or change in slope. The concentration at this inflection point corresponds to the CMC.^[11] This point can be determined by finding the intersection of the two linear segments of the graph.

Visualizations

Experimental Workflow for CMC Determination

The following diagram illustrates the logical workflow for determining the Critical Micelle Concentration (CMC) of **Tetrakis(decyl)ammonium bromide** using the surface tension method.



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Caption: Workflow for CMC determination via the surface tension method.

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